

# Personal protective equipment for handling Methyl 2-amino-3-chlorobenzoate

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## Compound of Interest

Compound Name: **Methyl 2-amino-3-chlorobenzoate**

Cat. No.: **B1311992**

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## Essential Safety and Handling Guide for Methyl 2-amino-3-chlorobenzoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides crucial safety and logistical information for the handling and disposal of **Methyl 2-amino-3-chlorobenzoate** (CAS: 77820-58-7). Adherence to these procedures is vital for ensuring laboratory safety and minimizing exposure risks.

## Hazard Summary

**Methyl 2-amino-3-chlorobenzoate** is classified with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.[1][2]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1][2]
- Specific Target Organ Toxicity — Single Exposure (Category 3): May cause respiratory irritation.[1][2]

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Methyl 2-amino-3-chlorobenzoate**.

PPE Category	Specification	Rationale
Eye and Face Protection	Tightly fitting safety goggles or safety glasses with side-shields conforming to EN166 (EU) or NIOSH (US) standards. A face shield may be required for splash hazards.	To prevent eye contact which can cause serious irritation. <a href="#">[1]</a>
Skin Protection	Gloves: Chemical-resistant, impervious gloves. Nitrile rubber (minimum 8 mil thickness) is recommended for splash protection. For prolonged or immersive contact, consult the glove manufacturer's specific chemical resistance data. Double gloving is a good practice. Protective Clothing: A lab coat or chemical-resistant apron. For larger quantities, fire/flame resistant and impervious clothing should be worn.	To avoid skin contact which causes irritation. <a href="#">[1]</a> <a href="#">[3]</a> Contaminated clothing should be removed and washed before reuse. <a href="#">[1]</a> <a href="#">[2]</a>
Respiratory Protection	Use in a well-ventilated area. If dust, aerosols, or vapors are generated and ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates is required.	To prevent respiratory tract irritation. <a href="#">[1]</a> <a href="#">[2]</a>

## Occupational Exposure Limits

No specific occupational exposure limits (OELs) from OSHA, NIOSH, or ACGIH have been established for **Methyl 2-amino-3-chlorobenzoate**.<sup>[1]</sup> One source indicates a Toxics Screening Level (ITSL) of 7 µg/m<sup>3</sup> based on an annual averaging time.<sup>[4][5]</sup>

## Operational and Disposal Plans

### Handling and Storage

- Engineering Controls: Handle in a well-ventilated area, preferably within a chemical fume hood.<sup>[6][7]</sup> Eyewash stations and safety showers must be readily accessible.<sup>[7]</sup>
- Safe Handling Practices: Avoid contact with skin and eyes.<sup>[1][3]</sup> Avoid the formation of dust and aerosols.<sup>[1]</sup> Wash hands thoroughly after handling.<sup>[1][2]</sup> Do not eat, drink, or smoke in the handling area.<sup>[2][3]</sup>
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[1][2]</sup>

### Spill Management

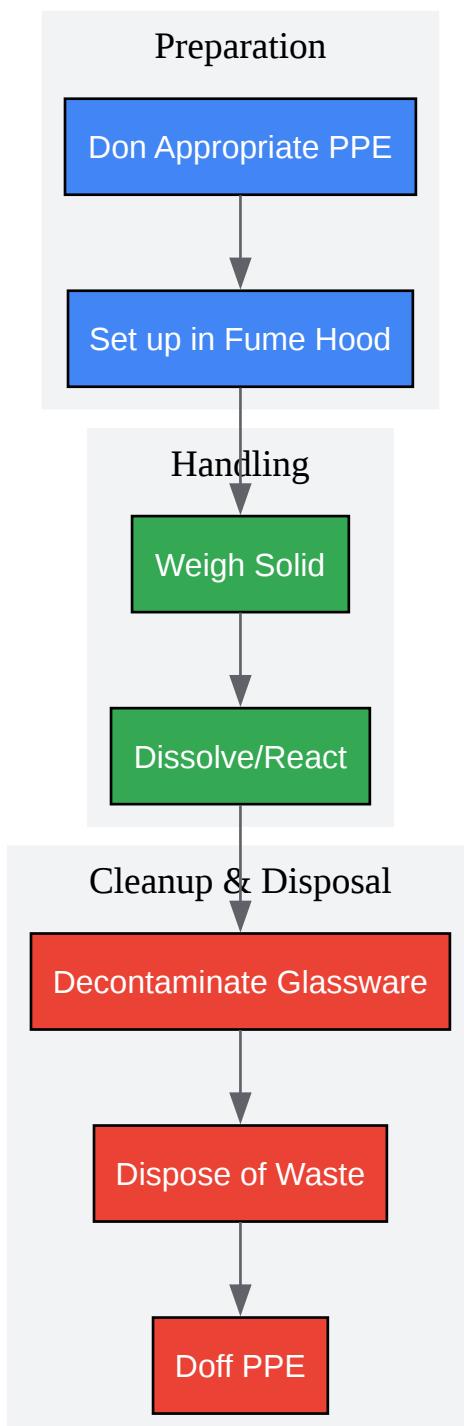
- Minor Spills: Evacuate the area. Wear appropriate PPE. For solid spills, carefully sweep or vacuum up the material, avoiding dust generation, and place it in a labeled, sealed container for disposal.<sup>[8]</sup>
- Major Spills: Evacuate the area and prevent entry. Contact your institution's environmental health and safety department.

### Disposal Plan

- Dispose of waste in accordance with all applicable federal, state, and local regulations.<sup>[2]</sup> The material should be disposed of as hazardous waste. Do not allow it to enter drains or waterways.<sup>[2]</sup> Dispose of contents and container to an approved waste disposal plant.<sup>[1][2]</sup>

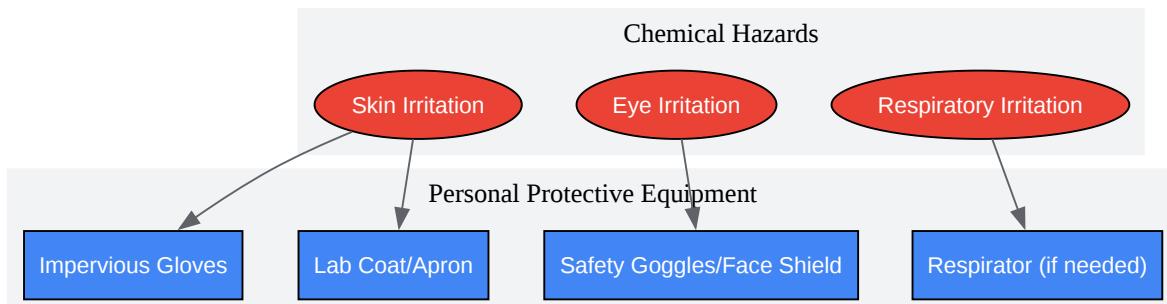
## Experimental Workflow and Hazard Mitigation

The following diagrams illustrate the safe handling workflow and the relationship between chemical hazards and the required personal protective equipment.



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Caption: Safe handling workflow for **Methyl 2-amino-3-chlorobenzoate**.



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Caption: Hazard-PPE relationship for **Methyl 2-amino-3-chlorobenzoate**.

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